

Zafirlukast-13C,d6: Application Notes for Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zafirlukast-13C,d6

Cat. No.: B12401823

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This document provides detailed protocols and guidelines for the preparation, storage, and handling of **Zafirlukast-13C,d6** stock solutions. **Zafirlukast-13C,d6** is an isotopically labeled form of Zafirlukast, an oral leukotriene receptor antagonist used in the management of asthma. [1] The incorporation of carbon-13 and deuterium atoms makes it a valuable internal standard for pharmacokinetic and metabolic studies.[2]

Physicochemical Properties and Solubility

Zafirlukast-13C,d6 is a solid at room temperature.[2] Its isotopic labeling includes one carbon-13 atom and six deuterium atoms, resulting in a molecular weight of 582.70 g/mol .[2]

Table 1: Physicochemical Properties of **Zafirlukast-13C,d6**

Property	Value/Description
Molecular Formula	C ₃₀ ¹³ CH ₂₇ D ₆ N ₃ O ₆ S
Molecular Weight	582.70 g/mol
Appearance	Solid
Solubility (DMSO)	≥10 mg/mL[2]

While specific solubility data for **Zafirlukast-13C,d6** in other organic solvents is not readily available, the parent compound, Zafirlukast, is soluble in ethanol and dimethylformamide (DMF). It is reasonable to assume a similar solubility profile for the isotopically labeled version.

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 10 mM stock solution of **Zafirlukast-13C,d6** in DMSO.

Materials:

- **Zafirlukast-13C,d6** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Equilibration:** Allow the vial of **Zafirlukast-13C,d6** to come to room temperature before opening to prevent condensation.
- **Weighing:** Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh the desired amount of **Zafirlukast-13C,d6**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.827 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **Zafirlukast-13C,d6**. To prepare a 10 mM solution with 5.827 mg, add 1 mL of DMSO.

- **Dissolution:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. If necessary, brief sonication in a water bath can aid in dissolution. Visually inspect the solution to ensure no particulate matter remains.
- **Labeling and Storage:** Clearly label the vial with the compound name, concentration, solvent, preparation date, and your initials. Store the stock solution as recommended in the "Storage and Stability" section.

Table 2: Example Volumes for Stock Solution Preparation in DMSO

Desired Concentration (mM)	Mass of Zafirlukast-13C,d6 (mg) for 1 mL	Volume of DMSO (mL)
1	0.583	1
5	2.914	1
10	5.827	1

Storage and Stability

Proper storage is critical to maintain the integrity of the **Zafirlukast-13C,d6** stock solution.

- **Long-term Storage:** For long-term storage, it is recommended to keep the stock solution at -20°C.[\[2\]](#)
- **Short-term Storage:** For short-term storage, 4°C is suitable.[\[2\]](#)
- **Light and Moisture:** Protect the stock solution from light by using amber vials or by wrapping the vial in foil. Keep the vial tightly sealed to prevent the hygroscopic DMSO from absorbing moisture.

Repeated freeze-thaw cycles should be avoided. It is best practice to aliquot the stock solution into smaller, single-use volumes for long-term storage.

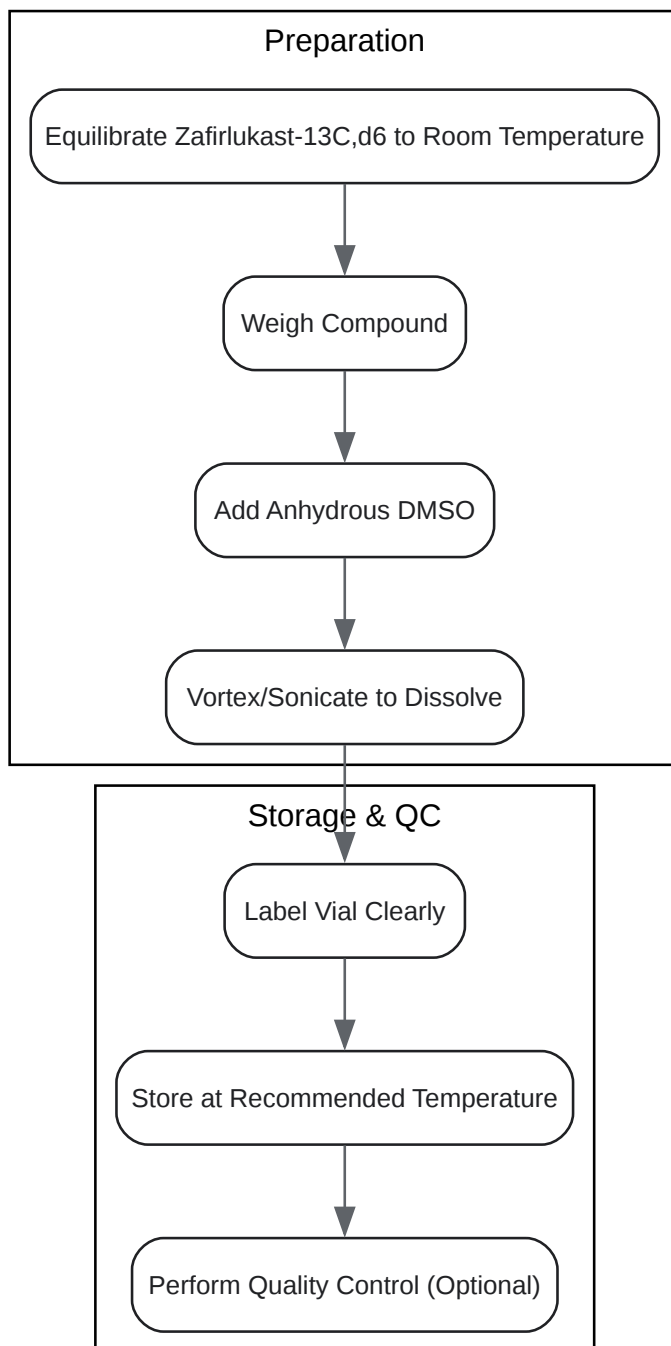
Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **Zafirlukast-13C,d6** is not widely available, the safety precautions for Zafirlukast should be followed.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust or contact with skin and eyes. Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- First Aid:
 - Skin Contact: In case of contact, immediately wash the affected area with soap and plenty of water.
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
 - Ingestion: Wash out mouth with water provided the person is conscious. Call a physician.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

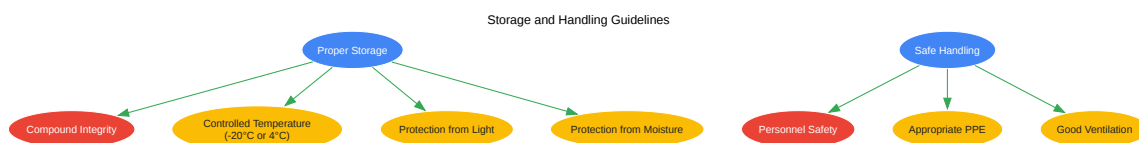
Visualizations

Stock Solution Preparation Workflow



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Caption: Workflow for **Zafirlukast-13C,d6** Stock Solution Preparation.



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Caption: Key Relationships for Proper Storage and Handling.

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References

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- 2. Buy Zafirlukast-13C,d6 [smolecule.com]
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